

CAS 39201-75-7 Allylescaline properties

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Compound Focus: Allylescaline

CAS No.: 39201-75-7

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Chemical and Physical Properties

The table below summarizes the fundamental identifying information and predicted physicochemical properties of **Allylescaline**.

Property	Value
Chemical Name	4-allyloxy-3,5-dimethoxyphenethylamine [1] [2]
CAS Number	39201-75-7 [2]
Molecular Formula	C13H19NO3 [1] [2]
Molecular Weight	237.29 g/mol [1] [2]
IUPAC Name	2-(3,5-dimethoxy-4-[(prop-2-en-1-yl)oxy]phenyl)ethan-1-amine [1] [2]
SMILES	<chem>COC1=CC(=CC(=C1OCC=C)OC)CCN</chem> [1] [2]
InChI Key	JNUAYHHGCXYBHX-UHFFFAOYSA-N [1] [2]
XLogP3	1.4 (indicating moderate lipophilicity) [2]
Classification	Psychedelic phenethylamine (Scaline family) [1] [3]

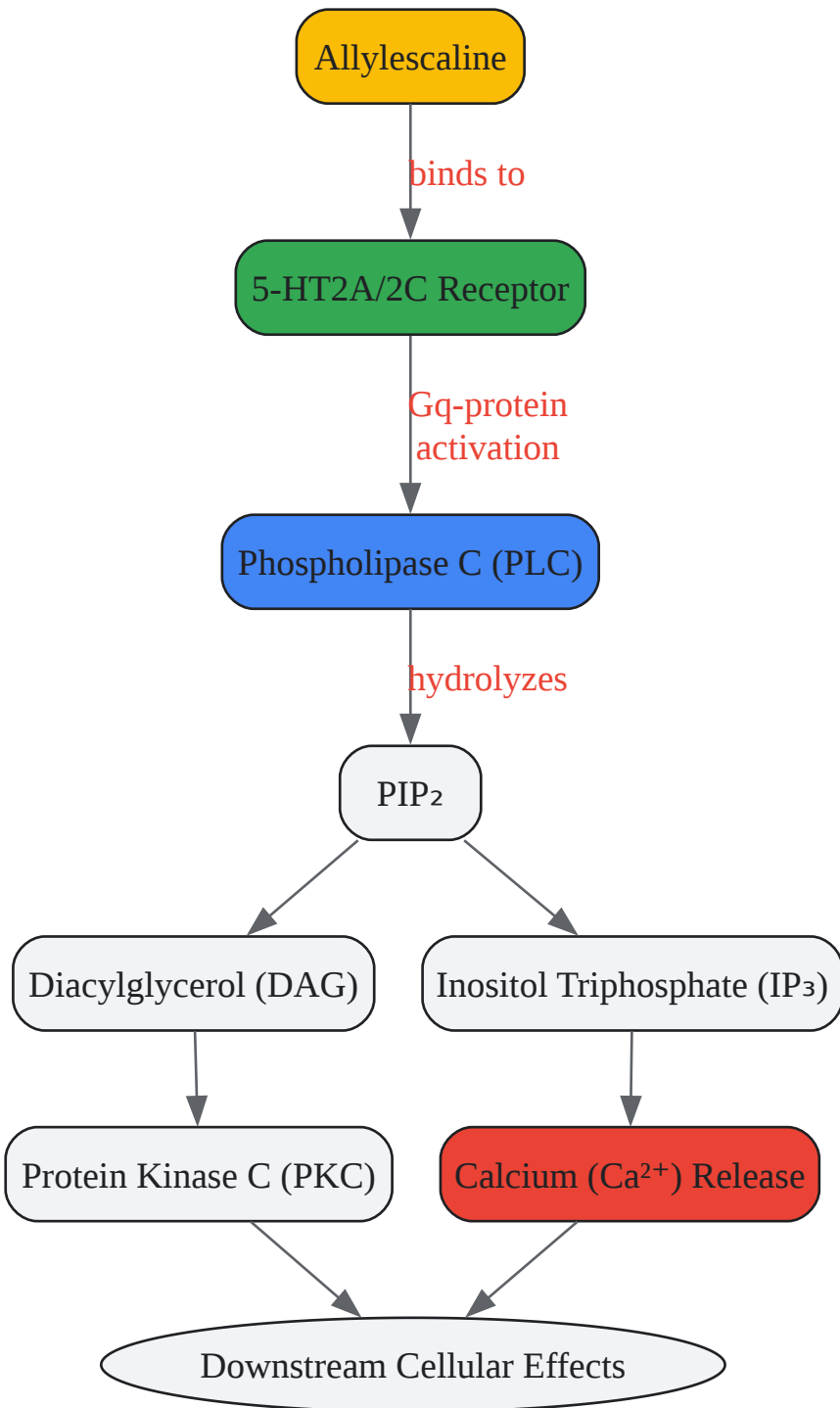
Pharmacological Profile & Dosage

This table outlines the known pharmacological characteristics of **Allylescaline**, though its full receptor interaction profile requires further research.

Parameter	Description
Primary Mechanism	Agonist at serotonin 5-HT _{2A} receptors (primary), and 5-HT _{2B/2C} receptors [1] [3].
Key Structural Feature	4-allyloxy substituent on the mescaline backbone, increasing potency [4] [2].
Relative Potency	Approximately 10x more potent than mescaline [1].
Oral Dosage (Active)	20 - 35 mg [1] [3].
Onset of Action	10 - 50 minutes [1].
Duration of Action	8 - 12 hours [1] [3].
Reported Effects	Perceptual changes, enhanced colors, creative thinking, euphoria, energy, laughter [1].
Reported Adverse Effects	Nausea, muscle cramps/spasms, restless sleep, unusual dreams, next-day lethargy [1] [3].

Diagram: Primary Signaling Pathway

The diagram below illustrates the theorized signaling pathway for **Allylescaline** and other 5-HT_{2A} receptor agonists, based on the general mechanism for classical psychedelics mentioned in the search results [4].



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Allylescaline's activation of the 5-HT2A receptor triggers downstream cellular signaling.

Research Context & Comparative Analysis

Allylescaline is a synthetic psychedelic phenethylamine first synthesized by Otakar Leminger in 1972 and later documented by Alexander Shulgin in his book "PiHKAL" [1] [2]. It is part of the "scaline" family, which are 4-alkoxy-3,5-dimethoxyphenethylamines [4].

Recent studies show that extending the 4-alkoxy substituent (as with the allyl group in **Allylescaline**) generally increases binding affinity for the 5-HT_{2A} and 5-HT_{2C} receptors and enhances activation potency and efficacy at the 5-HT_{2A} receptor compared to mescaline [4] [2].

Compound	4-Position Substituent	Relative Potency (vs. Mescaline)	Typical Active Oral Dose
Mescaline	-OCH ₃ (Methoxy)	1x	200 - 400 mg [1]
Escaline	-OCH ₂ CH ₃ (Ethoxy)	Higher	Not fully quantified [2]
Allylescaline	-OCH ₂ CH=CH ₂ (Allyloxy)	~10x higher [1]	20 - 35 mg [1]
Methallylescaline	-OCH ₂ C(CH ₃)=CH ₂ (Methallyloxy)	Similar to Allylescaline [2]	Similar to Allylescaline [2]

Research and Safety Considerations

- **Toxicity Data:** Very little scientific data exists about the detailed pharmacological properties, metabolism, and toxicity of **Allylescaline** [3] [2].
- **Legal Status:** The compound is controlled in several countries, including Sweden, Germany, Japan, Switzerland, and the United Kingdom [1] [3]. In the United States, it may be subject to prosecution under the Federal Analogue Act [1].

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References

1. Allylescaline [en.wikipedia.org]
2. Allylescaline - 39201-75-7 [vulcanchem.com]
3. Allylescaline [psychonautwiki.org]
4. Receptor Interaction Profiles of 4-Alkoxy-3,5-Dimethoxy ... [pmc.ncbi.nlm.nih.gov]

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